

Personal protective equipment for handling 4-Iodobenzaldehyde

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Compound of Interest

Compound Name: 4-Iodobenzaldehyde

Cat. No.: B108471

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Essential Safety and Handling Guide for 4-Iodobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **4-Iodobenzaldehyde** (CAS No. 15164-44-0). Adherence to these guidelines is essential to ensure personal safety and minimize environmental contamination.

I. Hazard Identification and Personal Protective Equipment (PPE)

4-Iodobenzaldehyde is classified as a hazardous substance that can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2][3]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment	Specification	Purpose
Respiratory	Disposable N95 or higher respirator	NIOSH-approved	To prevent inhalation of dust and fine particles.[4]
Hand	Nitrile gloves	Double-gloved	To prevent skin contact. Gloves should be changed immediately if contaminated.[4]
Eye/Face	Safety goggles or a face shield	ANSI Z87.1 compliant	To protect eyes and face from splashes and airborne particles. [4][5]
Body	Disposable lab coat or coveralls	---	To protect skin and clothing from contamination.[1][5]
Foot	Closed-toe shoes	Chemical-resistant	To protect feet from spills.[4]

II. Quantitative Data Summary

A summary of the key quantitative data for **4-Iodobenzaldehyde** is provided below for easy reference.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C7H5IO	[1][2]
Molecular Weight	232.02 g/mol	[2]
Melting Point	78-82 °C	
Storage Temperature	2-8°C	

III. Operational Plan: Step-by-Step Handling Protocol

A strict operational plan is crucial for ensuring safety and preventing contamination when handling **4-Iodobenzaldehyde**.

A. Engineering Controls:

- Ventilation: All handling of solid **4-Iodobenzaldehyde** should be conducted within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.[\[4\]](#)[\[5\]](#)
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[5\]](#)[\[6\]](#)

B. Handling Procedure:

- Preparation:
 - Don all required PPE as outlined in Table 1 before entering the designated handling area.
 - Prepare the work area within the chemical fume hood by lining it with absorbent, disposable bench paper.[\[4\]](#)
 - Assemble all necessary equipment, such as spatulas, weighing paper, vials, and solvents.[\[4\]](#)
- Weighing and Transfer:
 - Use an analytical balance inside the fume hood or a balance with a draft shield to weigh the compound.
 - Carefully transfer the desired amount of **4-Iodobenzaldehyde** using a clean spatula, avoiding the creation of dust.[\[1\]](#)[\[4\]](#)
 - Immediately close the primary container after dispensing.[\[1\]](#)[\[4\]](#)
- Dissolving:

- Place the weighed compound into a suitable vessel.
- Slowly add the desired solvent to avoid splashing.[4]
- Post-Handling:
 - Wipe down the work surface and any equipment with an appropriate solvent (e.g., 70% ethanol) to decontaminate the area.[4]
 - Dispose of all contaminated disposable materials as hazardous waste.[4][5]
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then face shield/goggles, then lab coat).[4]

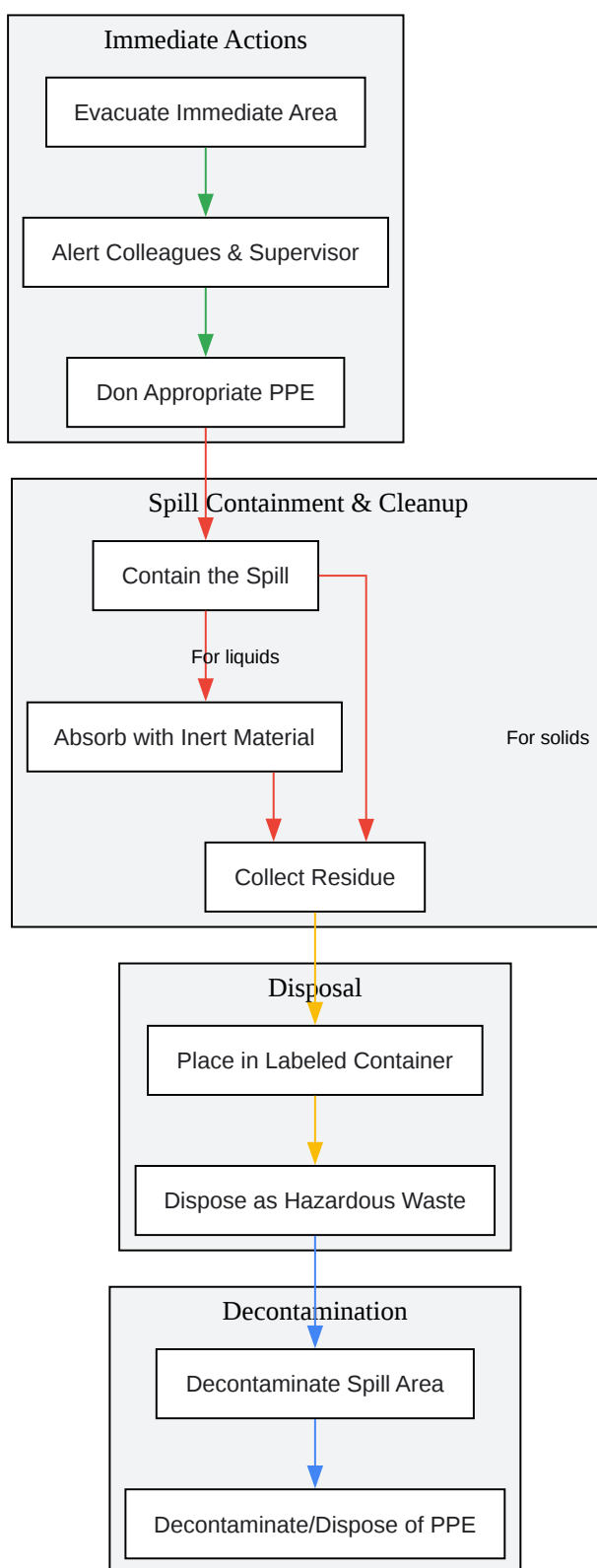
IV. Emergency Procedures

A. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[5] If present, remove contact lenses after the initial rinsing.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][5]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- Ingestion: Do NOT induce vomiting. Get medical attention.[5]

B. Spill Response Workflow:

In the event of a spill, follow the established workflow to ensure a safe and effective cleanup.



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Caption: Workflow for handling a chemical spill.

V. Storage and Disposal

A. Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep containers tightly closed and protected from direct sunlight and physical damage.[1][5]
- Store away from incompatible materials, such as strong oxidizing agents.[5]
- The recommended storage temperature is between 2-8°C.

B. Disposal:

- Dispose of contents and containers in accordance with local, regional, and national regulations.[1]
- This material should be disposed of as hazardous waste.[5] Do not allow it to enter drains or waterways.[1]
- Collect all excess solid compounds in a clearly labeled, sealed container for hazardous waste.[4]

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